An In-depth Technical Guide to the Physical Properties of 3-Isopropylcyclohexanone

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Compound of Interest

Compound Name:	*3-Isopropylcyclohexanone*
CAS No.:	*23396-36-3*
Cat. No.:	*B1297568*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Isopropylcyclohexanone (CAS No. 23396-36-3), a substituted cyclic ketone, represents a key chemical entity with potential applications in organic synthesis and as a building block in the development of novel pharmaceutical compounds.[1] A thorough understanding of its fundamental physical properties is paramount for its effective handling, characterization, and utilization in research and development settings. This technical guide provides a comprehensive overview of the known physical characteristics of **3-Isopropylcyclohexanone**, outlines methodologies for their experimental determination, and offers insights into its chemical nature.

Molecular and Chemical Identity

3-Isopropylcyclohexanone, systematically named 3-(propan-2-yl)cyclohexan-1-one, possesses a molecular formula of $C_9H_{16}O$.[1] Its structure consists of a cyclohexane ring with a ketone functional group and an isopropyl substituent at the third carbon position relative to the carbonyl group.

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Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
IUPAC Name	3-propan-2-ylcyclohexan-1-one	[1]
CAS Number	23396-36-3	[1]
Molecular Formula	$C_9H_{16}O$	[1]
Molecular Weight	140.22 g/mol	[1]
Canonical SMILES	CC(C)C1CCCC(=O)C1	[1]
InChI Key	AFFBXUKVORMWSC-UHFFFAOYSA-N	[1]

Key Physical Properties

The physical state and behavior of **3-Isopropylcyclohexanone** under various conditions are dictated by its inherent physical properties. These parameters are crucial for designing reaction conditions, purification protocols, and for ensuring safe laboratory handling.

Table 2: Summary of Physical Properties

Property	Value	Source
Boiling Point	208 °C	
Density	0.9183 g/cm³	
Melting Point	Data not available	N/A
Refractive Index	Data not available	N/A

Boiling Point

The boiling point of a liquid is a critical indicator of its volatility. **3-Isopropylcyclohexanone** exhibits a boiling point of 208 °C at standard atmospheric pressure. This relatively high boiling point is attributed to its molecular weight and the polar nature of the ketone group, which leads

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to stronger intermolecular dipole-dipole interactions compared to its non-polar analogue, isopropylcyclohexane.

Density

The density of **3-Isopropylcyclohexanone** has been reported as 0.9183 g/cm³. This value is essential for accurate mass-to-volume conversions in experimental setups.

Solubility

While specific experimental data for the solubility of **3-Isopropylcyclohexanone** is not readily available, its solubility characteristics can be inferred from its chemical structure. As a ketone with a significant hydrocarbon backbone, it is expected to have low solubility in water. The polar carbonyl group can engage in hydrogen bonding with water, but the large, non-polar alkyl portion of the molecule will limit its aqueous solubility.

Conversely, **3-Isopropylcyclohexanone** is anticipated to be miscible with a wide range of common organic solvents, such as ethanol, diethyl ether, acetone, and toluene. This is due to the "like dissolves like" principle, where the non-polar alkyl chain and the moderately polar ketone group can interact favorably with the intermolecular forces present in these solvents.

Spectroscopic Characterization

Spectroscopic data is fundamental for the structural elucidation and purity assessment of a chemical compound. While detailed spectral data for **3-Isopropylcyclohexanone** is not available in the public domain, this section outlines the expected spectral features.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum of **3-Isopropylcyclohexanone** is expected to be complex due to the presence of multiple diastereotopic protons in the cyclohexane ring. The key expected resonances would include:

- Isopropyl Group: A doublet for the two methyl groups and a septet for the methine proton.
- Cyclohexane Ring: A series of multiplets for the methylene and methine protons on the ring. The protons alpha to the carbonyl group are expected to be deshielded and appear at a higher chemical shift.

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^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum should display distinct signals for each of the nine carbon atoms in the molecule, unless there is accidental peak overlap. The most downfield signal would correspond to the carbonyl carbon, typically appearing in the range of 200-220 ppm. The remaining signals for the carbons of the cyclohexane ring and the isopropyl group would appear in the upfield aliphatic region.

Infrared (IR) Spectroscopy

The IR spectrum of **3-Isopropylcyclohexanone** is expected to be dominated by a strong, sharp absorption band corresponding to the C=O stretching vibration of the ketone functional group. This peak is typically observed in the region of 1700-1725 cm^{-1}. Other significant absorptions would include C-H stretching vibrations from the alkyl groups just below 3000 cm^{-1} and C-H bending vibrations in the fingerprint region.

Experimental Determination of Physical Properties

For researchers requiring precise physical property data for their specific sample of **3-Isopropylcyclohexanone**, the following standard experimental protocols can be employed.

Workflow for Physical Property Determination

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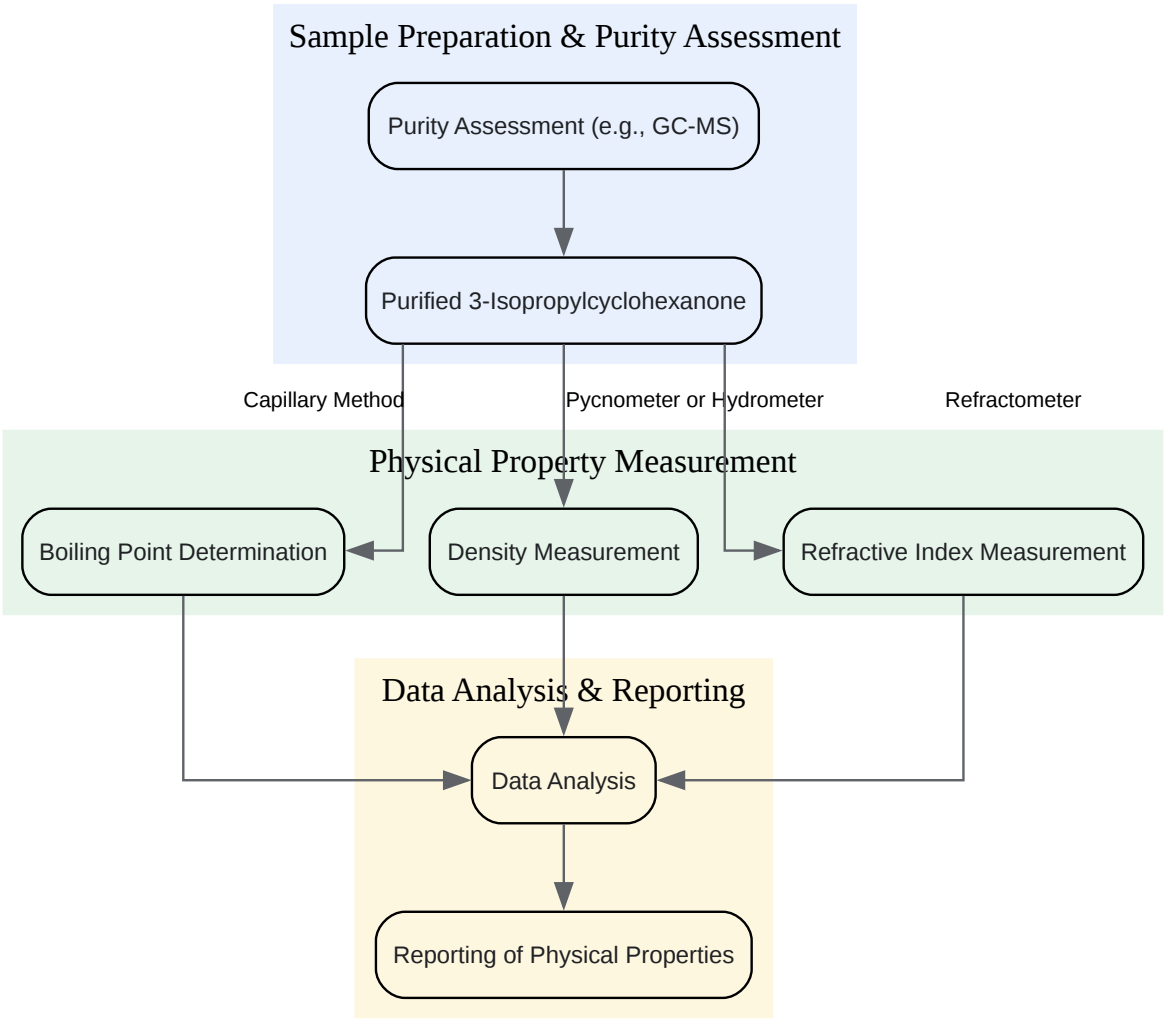

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Caption: Experimental workflow for the determination of key physical properties of **3-Isopropylcyclohexanone**.

Step-by-Step Methodologies

1. Boiling Point Determination (Micro-scale)

- Rationale: This method is suitable for small sample volumes and provides an accurate boiling point measurement.

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- Procedure:
  - A small amount of **3-Isopropylcyclohexanone** is placed in a small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube.
  - The test tube is attached to a thermometer and heated in a suitable heating bath (e.g., silicone oil).
  - The temperature is slowly increased until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
  - The heating is then discontinued, and the bath is allowed to cool slowly.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

2. Density Measurement

- Rationale: The use of a graduated cylinder and a balance provides a straightforward method for determining density.
- Procedure:
  - The mass of a clean, dry 10 mL graduated cylinder is accurately measured.
  - A known volume of **3-Isopropylcyclohexanone** (e.g., 5 mL) is added to the graduated cylinder.
  - The mass of the graduated cylinder containing the liquid is measured.
  - The mass of the liquid is determined by subtraction.
  - The density is calculated by dividing the mass of the liquid by its volume.

3. Refractive Index Measurement

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- Rationale: A refractometer is a standard instrument for the rapid and precise measurement of the refractive index of a liquid.
- Procedure:
  - The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol) and allowed to dry completely.
  - A few drops of **3-Isopropylcyclohexanone** are placed on the prism.
  - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
  - The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made should also be recorded, as the refractive index is temperature-dependent.

Safety and Handling

Based on available safety data, **3-Isopropylcyclohexanone** is classified as a combustible liquid.[1] It is reported to cause skin irritation and serious eye damage or irritation.[1] Additionally, it may cause respiratory irritation.[1]

GHS Hazard Statements:

- H227: Combustible liquid
- H315: Causes skin irritation
- H318/H319: Causes serious eye damage/irritation
- H335: May cause respiratory irritation

Recommended Precautionary Measures:

- Work in a well-ventilated area, preferably a chemical fume hood.

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- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Keep away from heat, sparks, and open flames.
- Avoid breathing vapors or mists.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.

Conclusion

This technical guide has synthesized the available physical property data for **3-Isopropylcyclohexanone**, providing a valuable resource for professionals in research and drug development. While key experimental values for melting point, refractive index, and detailed spectral data are not currently available in the public domain, this guide has outlined the expected properties based on its chemical structure and provided standard protocols for their determination. Adherence to appropriate safety precautions is essential when handling this compound.

References

- PubChem. 4-Isopropylcyclohexanone. National Center for Biotechnology Information. [Link]
- PubChem. 3-(Propan-2-yl)cyclohexan-1-one. National Center for Biotechnology Information. [Link]

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Sources

- 1. 3-(Propan-2-yl)cyclohexan-1-one | C9H16O | CID 530253 - PubChem [pubchem.ncbi.nlm.nih.gov]

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